

Hexaethylbenzene: A Technical Guide to Potential Hazards and Safety Data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hexaethylbenzene

Cat. No.: B1594043

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of the currently available safety and hazard information for **hexaethylbenzene** (CAS No. 604-88-6). It is intended for use by qualified professionals in research and development. A critical finding of the literature review is the significant lack of comprehensive, experimentally derived safety data for this specific compound. Much of the detailed toxicological and hazard information readily available is for the related compound, hexamethylbenzene, and should not be extrapolated to **hexaethylbenzene** without due consideration of the chemical differences. This guide highlights the existing data and explicitly notes the significant information gaps.

Chemical and Physical Properties

This section summarizes the known physical and chemical properties of **hexaethylbenzene**. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	Source
Molecular Formula	C ₁₈ H ₃₀	ChemBK
Molecular Weight	246.43 g/mol	ChemBK
Appearance	White solid	PubChem
Melting Point	127-129 °C	ChemBK
Boiling Point	298 °C	ChemBK
Density	0.8305 g/cm ³	ChemBK
Refractive Index	1.4736	ChemBK

Toxicological Data

A thorough review of publicly available literature and safety data repositories reveals a significant lack of specific toxicological studies on **hexaethylbenzene**. The table below reflects this data gap. In the absence of specific data, it should be handled with the caution appropriate for a novel or under-studied aromatic hydrocarbon.

Toxicological Endpoint	Data
Acute Oral Toxicity (LD50)	Data not available
Acute Dermal Toxicity (LD50)	Data not available
Acute Inhalation Toxicity (LC50)	Data not available
Skin Corrosion/Irritation	Data not available
Serious Eye Damage/Irritation	Data not available
Respiratory or Skin Sensitization	Data not available
Germ Cell Mutagenicity	Data not available
Carcinogenicity	Data not available
Reproductive Toxicity	Data not available
Specific Target Organ Toxicity (Single Exposure)	Data not available
Specific Target Organ Toxicity (Repeated Exposure)	Data not available
Aspiration Hazard	Data not available

Handling, Storage, and Personal Protective Equipment

Given the lack of specific safety data, a conservative approach to handling, storage, and personal protective equipment (PPE) is recommended. The following guidelines are based on general best practices for handling solid, potentially hazardous organic compounds in a laboratory setting.

Aspect	Recommendation
Handling	- Use in a well-ventilated area, preferably in a chemical fume hood. - Avoid generating dust. - Avoid contact with skin, eyes, and clothing. - Wash hands thoroughly after handling.
Storage	- Store in a tightly sealed container. - Keep in a cool, dry place away from direct sunlight. - Store away from incompatible materials such as strong oxidizing agents.
Personal Protective Equipment (PPE)	- Eye/Face Protection: Chemical safety goggles or a face shield. - Skin Protection: Chemical-resistant gloves (e.g., nitrile) and a lab coat. - Respiratory Protection: If dust is generated and ventilation is inadequate, a NIOSH-approved respirator for organic vapors and particulates is recommended.

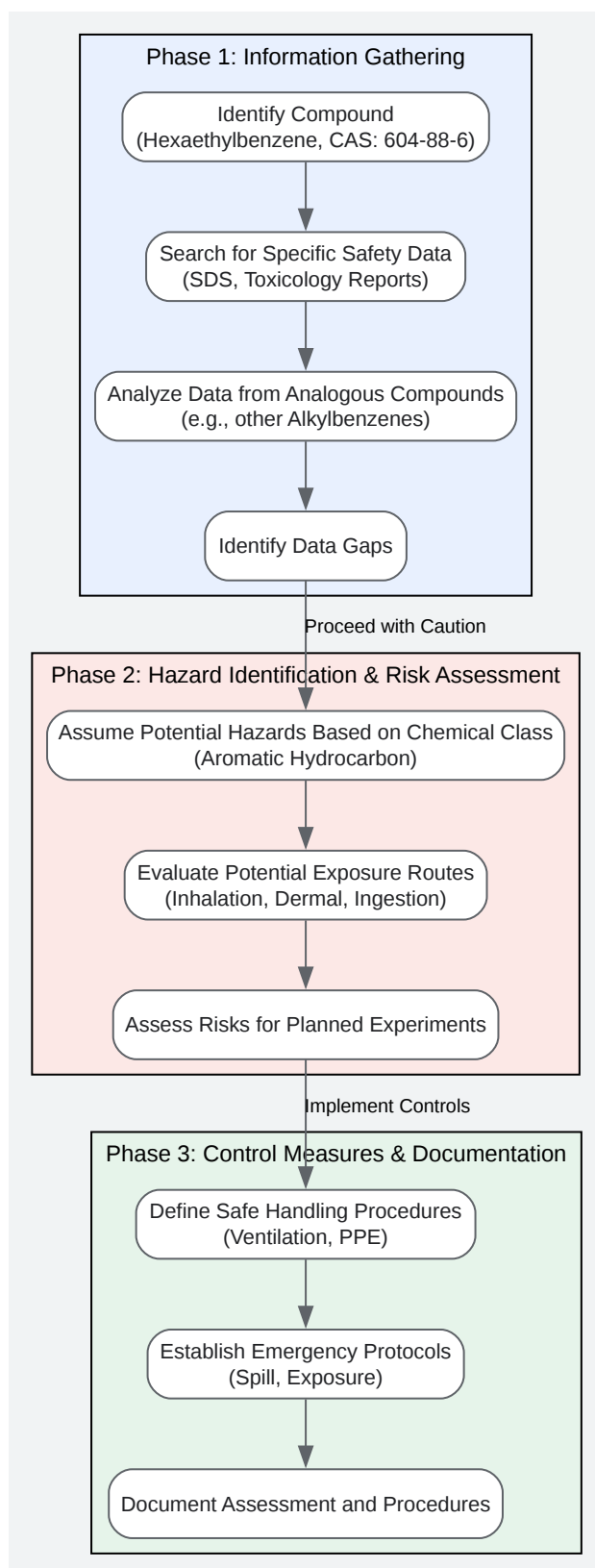
Fire and Explosion Hazards

Limited information is available regarding the specific fire and explosion hazards of **hexaethylbenzene**. The following table provides general guidance based on its classification as a solid aromatic hydrocarbon.

Hazard	Information
Flammability	Combustible solid.
Flash Point	Data not available.
Autoignition Temperature	Data not available.
Explosive Limits	Data not available.
Suitable Extinguishing Media	Water spray, dry chemical, carbon dioxide, or foam.
Hazardous Decomposition Products	When heated to decomposition, it may emit acrid smoke and fumes, including carbon monoxide and carbon dioxide. ^[1]
Fire Fighting Procedures	Wear self-contained breathing apparatus (SCBA) and full protective gear.

Chemical Hazard Assessment Workflow

The following diagram illustrates a general workflow for assessing the hazards of a chemical with limited safety data, such as **hexaethylbenzene**. This process emphasizes a precautionary approach, starting with gathering available information and progressively moving towards making informed decisions on safe handling and risk mitigation.



[Click to download full resolution via product page](#)

Workflow for Chemical Hazard Assessment with Limited Data.

Experimental Protocols:

As this guide is based on a review of existing safety data, no new experiments were conducted. The information presented is collated from available safety data sheets and chemical databases. The primary experimental protocol would be a comprehensive literature search of chemical safety databases such as PubChem, and supplier websites for Safety Data Sheets. Due to the significant lack of specific experimental safety data for **hexaethylbenzene**, no detailed experimental protocols for its hazard evaluation can be provided at this time. Researchers planning to work with this compound are strongly advised to conduct a thorough risk assessment and consider commissioning specific toxicological and safety testing if significant exposure is anticipated.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 604-88-6 | hexaethylbenzene [chemindex.com]
- To cite this document: BenchChem. [Hexaethylbenzene: A Technical Guide to Potential Hazards and Safety Data]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1594043#potential-hazards-and-safety-data-for-hexaethylbenzene\]](https://www.benchchem.com/product/b1594043#potential-hazards-and-safety-data-for-hexaethylbenzene)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com